

Introduction: Understanding the Significance of Solubility for a Key Chemical Intermediate

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Compound of Interest

Compound Name: *N*-(2,4-Dimethylphenyl)-3-oxobutanamide

CAS No.: 97-36-9

Cat. No.: B1296099

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N-(2,4-Dimethylphenyl)-3-oxobutanamide, also known by synonyms such as Acetoacet-2,4-xylylidide or AAMX, is a vital chemical intermediate.^{[1][2][3]} Its primary application lies in the synthesis of organic pigments, where it serves as a coupling component in azo coupling reactions.^{[2][4][5]} The solubility of this compound is a critical physical property that dictates its utility and handling across various industrial and research settings. For process chemists, understanding solubility is paramount for optimizing reaction conditions, selecting appropriate solvents for synthesis and purification via recrystallization, and achieving high yields and purity.^[4]

In the context of drug development and material science, solubility is a cornerstone of a substance's performance. It directly influences bioavailability, dissolution rates, and the feasibility of different formulation strategies.^{[6][7]} For a compound like **N-(2,4-Dimethylphenyl)-3-oxobutanamide**, which exhibits poor aqueous solubility, a thorough characterization is essential for any potential advanced applications.^{[4][8]} This guide provides a comprehensive overview of the known solubility data, theoretical underpinnings, and robust experimental protocols for determining the solubility of this compound, tailored for researchers and development professionals.

Physicochemical Profile and Molecular Structure Analysis

A molecule's structure is the primary determinant of its physical properties, including solubility.

N-(2,4-Dimethylphenyl)-3-oxobutanamide is an amphiphilic molecule, containing both hydrophobic and hydrophilic regions, which dictates its behavior in different solvents.

Key Physicochemical Properties:

Property	Value	Source(s)
CAS Number	97-36-9	[4] [8]
Molecular Formula	C ₁₂ H ₁₅ NO ₂	[4] [8] [9]
Molecular Weight	205.25 g/mol	[4] [8]
Appearance	White to off-white crystalline powder	[2] [5] [10]
Melting Point	88-91 °C; 175-176 °C (recrystallized from methanol)	[1] [4] [11]

The significant discrepancy in reported melting points is noteworthy. A lower melting point (88-91 °C) is more commonly cited by commercial suppliers, while a higher value (175-176 °C) has been reported after recrystallization from methanol.[\[1\]](#)[\[4\]](#) This suggests the potential for polymorphism—the ability of a solid to exist in multiple crystalline forms. Different polymorphs of the same compound can exhibit distinct solubilities and dissolution rates, a critical consideration in both chemical manufacturing and pharmaceutical formulation, as outlined by guidelines such as ICH Q6A.[\[6\]](#)

Caption: Molecular structure highlighting hydrophobic and hydrophilic regions.

The 2,4-dimethylphenyl group provides a significant non-polar, hydrophobic character, while the 3-oxobutanamide moiety contains polar functionalities (two carbonyl groups and an N-H bond) capable of acting as hydrogen bond acceptors and a donor. This dual nature explains its very poor solubility in water and enhanced solubility in polar organic solvents that can engage in hydrogen bonding.[\[4\]](#)

Quantitative Solubility Data

A summary of the available quantitative and qualitative solubility data is presented below. This data is crucial for selecting appropriate solvent systems for various applications.

Solvent	Solubility Value	Temperature (°C)	Comments	Source(s)
Water	0.25 g / 100 mL	20	Very poor solubility	[4] [8]
Hot Water	Slightly soluble	Not specified	-	[2]
Methanol	Soluble	Not specified	Enhanced solubility due to hydrogen bonding	[4]
Ethanol	Soluble	Not specified	Enhanced solubility due to hydrogen bonding	[4]
Dimethyl Sulfoxide (DMSO)	Soluble	Not specified	Enhanced solubility due to hydrogen bonding	[4]
Glacial Acetic Acid	Soluble	Not specified	-	[2]
Chloroform	Slightly soluble	Not specified	-	[10] [11]

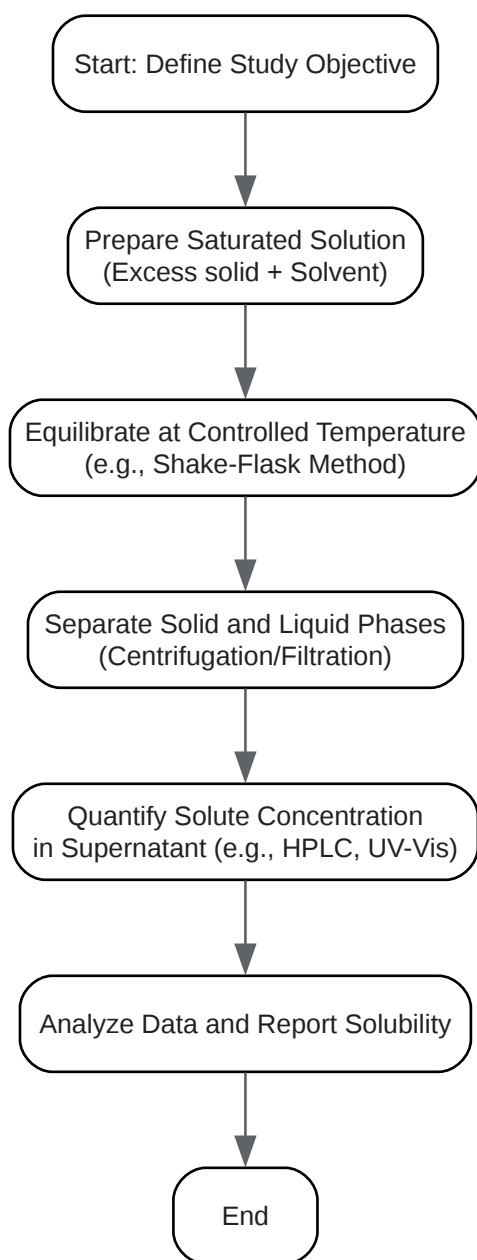
Theoretical Framework of Solubility

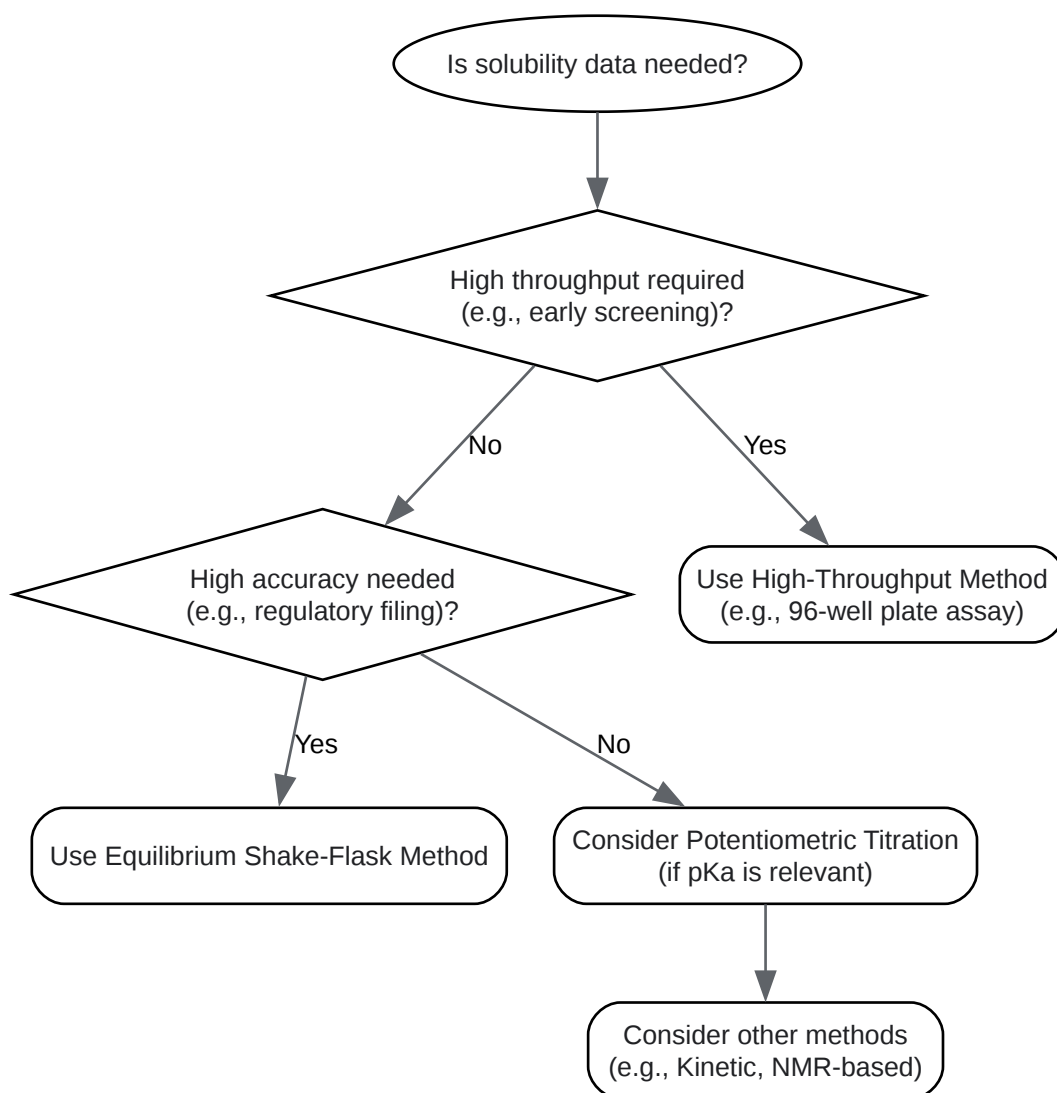
The principle of "like dissolves like" provides a foundational, qualitative understanding of solubility.[\[12\]](#)[\[13\]](#) Polar solvents tend to dissolve polar solutes, and non-polar solvents dissolve non-polar solutes. For **N-(2,4-Dimethylphenyl)-3-oxobutanamide**, its solubility in polar organic solvents like methanol is driven by favorable dipole-dipole interactions and hydrogen bonding with the amide and ketone groups.[\[4\]](#)

For a more quantitative and predictive understanding, thermodynamic models are employed. The solubility of a solid in a liquid is governed by the Gibbs free energy of solution (ΔG_{sol}), which involves overcoming the solute's crystal lattice energy and creating favorable solute-solvent interactions. In recent years, advanced computational methods, including thermodynamic cycles combined with machine learning, have shown promise in accurately predicting solubility curves for organic molecules across various solvents and temperatures.^[14]^[15] Such models can be invaluable for in silico solvent screening in the early stages of process or drug development.^[16]^[17]

Experimental Determination of Solubility: A Practical Guide

Accurate and reproducible solubility data requires robust, well-controlled experimental methods. The choice of method often depends on the required accuracy, throughput, and the physicochemical properties of the compound.





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